

Application Notes and Protocols: DHDECMP in the TRUEX Process

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Compound of Interest

	<i>N,N-</i>
Compound Name:	<i>Diethylcarbamylnmethylenephosphonic acid di-n-hexyl ester</i>
CAS No.:	7369-66-6
Cat. No.:	B1367275

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Executive Summary

The Transuranic Extraction (TRUEX) process is a cornerstone of advanced nuclear fuel reprocessing, enabling the separation of transuranic (TRU) elements from acidic high-level liquid waste (HLW). A key component of this process is the solvent extractant, which selectively binds with and removes actinides. While octyl(phenyl)-N,N-diisobutylcarbamoymethylphosphine oxide (CMPO) has been extensively studied and implemented, Dihexyl-N,N-diethylcarbamoymethylphosphonate (DHDECMP) presents itself as a valuable alternative with distinct advantages in certain applications. This document provides a detailed examination of DHDECMP's role in the TRUEX process, offering in-depth technical guidance, comparative analysis with CMPO, and comprehensive protocols for its application.

Introduction to the TRUEX Process and the Role of Bifunctional Extractants

The TRUEX process is a liquid-liquid solvent extraction method designed to separate trivalent, tetravalent, and hexavalent actinides from nitric acid waste streams.[1] This is a critical step in reducing the long-term radiotoxicity of nuclear waste. The process relies on a solvent typically composed of a bifunctional organophosphorus extractant, a phase modifier, and a diluent.

DHDECMP and CMPO are two such bifunctional extractants that have demonstrated high selectivity for actinide and lanthanide elements in nitric acid solutions.[2][3] These molecules contain both a phosphoryl and a carbonyl group, which act in concert to form stable complexes with actinide ions, facilitating their transfer from the aqueous phase to the organic phase.

The choice between DHDECMP and CMPO often depends on the specific requirements of the separation process. While CMPO is a stronger extractant, making it highly efficient at removing actinides, this same property can complicate the subsequent back-extraction or "stripping" step.[2] DHDECMP, on the other hand, offers a more moderate extraction strength, which allows for easier stripping of the actinides from the organic phase using dilute acid solutions.[2] [4] This can be a significant advantage in simplifying the overall process and reducing the volume of secondary waste streams.

Comparative Analysis: DHDECMP vs. CMPO

A thorough understanding of the differences between DHDECMP and CMPO is crucial for selecting the appropriate extractant for a given application.



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Causality Behind Experimental Choices: The selection of DHDECMP is often driven by the need for a more straightforward and efficient back-extraction process. In scenarios where the actinides need to be recovered in a purified form, the ease of stripping from DHDECMP can outweigh the higher extraction efficiency of CMPO. Furthermore, DHDECMP's higher selectivity against certain common impurities can reduce the need for additional purification steps downstream.[2]

The TRUEX Process Workflow with DHDECMP

The following diagram illustrates a typical TRUEX process workflow utilizing DHDECMP.



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Sources

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